



Application Notes and Protocols for Investment Casting of UNS N07041 (René 41)

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the investment casting of UNS N07041, a high-performance nickel-based superalloy. Due to its exceptional high-temperature strength and corrosion resistance, UNS N07041, also known as René 41, is a material of interest for demanding applications, including aerospace components and high-stress industrial hardware.[1][2] These protocols are intended to provide a foundational understanding of the processes involved, from pattern creation to post-casting treatments, to ensure the production of high-integrity cast components.

Material Overview: UNS N07041

UNS N07041 is a precipitation-hardenable nickel-chromium superalloy with significant additions of cobalt, molybdenum, aluminum, and titanium.[1][2] This composition allows it to maintain exceptional strength and creep resistance at temperatures up to 982°C (1800°F).[1][2] The alloy's properties are highly dependent on its microstructure, which is controlled through both the casting process and subsequent heat treatments.

Chemical Composition

The chemical composition of UNS N07041 is tightly controlled to ensure consistent performance. The typical composition is detailed in Table 1.

Table 1: Chemical Composition of UNS N07041



Element	Content (%)	
Nickel (Ni)	Balance	
Chromium (Cr)	18.0 - 20.0	
Cobalt (Co)	10.0 - 12.0	
Molybdenum (Mo)	9.0 - 10.5	
Titanium (Ti)	3.0 - 3.3	
Aluminum (Al)	1.4 - 1.8	
Iron (Fe)	< 5.0	
Carbon (C)	< 0.12	
Boron (B)	0.003 - 0.010	
Manganese (Mn)	< 0.1	
Silicon (Si)	< 0.5	
Sulfur (S)	< 0.015	

Source:[3]

Mechanical Properties of Cast UNS N07041

The mechanical properties of investment cast UNS N07041 are influenced by the casting parameters and subsequent heat treatments. Table 2 provides typical mechanical properties for as-cast and heat-treated conditions for comparison with the well-documented wrought form.

Table 2: Typical Mechanical Properties of UNS N07041



Condition	Tensile Strength (UTS)	Yield Strength (YS)	Elongation (%)	Hardness
As-Cast	85-95 kpsi (586- 655 MPa)	45-55 kpsi (310- 379 MPa)	25-30	Rc 25 Max
Annealed	100-110 kpsi (689-758 MPa)	90-100 kpsi (621-689 MPa)	3-5	Rc 35 Max
Wrought (Solutioned & Aged)*	1420 MPa	1062 MPa	14	-

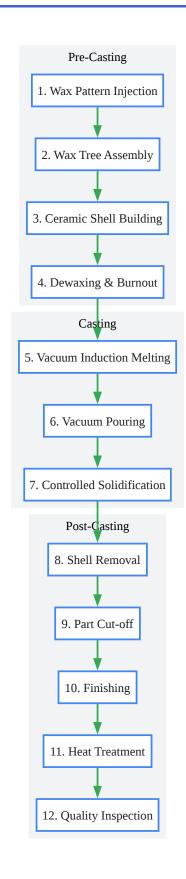
Wrought properties at 20°C are provided for reference. Sources:[3][4]

Investment Casting Protocol for UNS N07041

Investment casting, also known as the "lost wax" process, is ideal for producing complex, near-net-shape components from high-performance alloys like UNS N07041.[5][6] Given the reactive nature of the alloying elements in UNS N07041, particularly aluminum and titanium, the vacuum investment casting process is strongly recommended to prevent oxidation and the formation of inclusions.[7][8][9]

Experimental Workflow





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Caption: Investment Casting Workflow for UNS N07041.



Detailed Methodologies

Protocol 1: Wax Pattern and Ceramic Shell Generation

- Pattern Injection: Create a precise wax or 3D-printed resin pattern of the desired component.
 The pattern must account for material shrinkage during solidification and cooling.
- Tree Assembly: Attach multiple wax patterns to a central wax runner system, forming a "tree." This allows for the simultaneous casting of multiple components.[10]
- Ceramic Shell Building:
 - Primary Coat (Face Coat): Dip the wax tree into a high-purity ceramic slurry. For nickel-based superalloys, alumina, zircon, or advanced lanthanide oxide-based ceramics are recommended for the face coat to minimize reactivity with the molten alloy.[1][11] The slurry should consist of the refractory powder suspended in a binder, such as colloidal silica.[12]
 - Stuccoing: Immediately after dipping, cover the wet slurry with fine refractory sand (stucco).
 - Drying: Allow the coat to dry completely in a controlled environment.
 - Backup Coats: Repeat the dipping and stuccoing process 7-10 times, using progressively coarser ceramic materials for the outer layers to build a robust shell of approximately 7mm thickness.[12]
- · Dewaxing and Burnout:
 - Place the ceramic shell in a steam autoclave to melt and remove the majority of the wax.
 - Transfer the shell to a high-temperature furnace (burnout oven) and heat to approximately 1000°C. This removes any residual wax and organic matter and sinters the ceramic, increasing its strength.

Protocol 2: Vacuum Casting

Alloy Melting:



- Charge a vacuum induction melting (VIM) furnace with UNS N07041 ingots of known composition. The VIM process is crucial for preventing the oxidation of reactive elements like Ti and Al.[7][9]
- Melt the alloy under a high vacuum. For superalloys, melting temperatures typically range from 1500°C to 1600°C.[5]
- Mold Preheating: Simultaneously, preheat the ceramic shell mold in the upper chamber of the vacuum furnace to a temperature between 870°C and 1150°C. This prevents thermal shock to the mold and aids in controlling the solidification rate.
- Pouring: Pour the molten superalloy into the preheated ceramic mold within the vacuum chamber. The vacuum environment ensures that the molten metal fills intricate details of the mold without entrapping gas, thus reducing porosity.[7]
- Controlled Solidification:
 - Cool the filled mold under controlled conditions. The cooling rate is a critical parameter that influences the final microstructure, such as dendrite arm spacing, and the formation of defects.[13][14]
 - For high-performance applications, directional solidification techniques may be employed to produce an aligned or single-crystal grain structure, which enhances high-temperature mechanical properties.

Protocol 3: Post-Casting Finishing

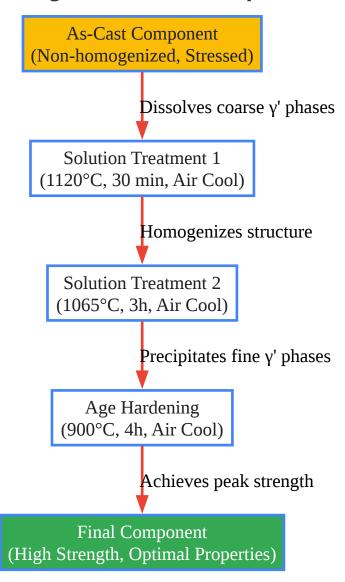
- Shell Removal: After the casting has cooled and solidified, break away the ceramic shell using mechanical methods (e.g., vibratory tables, high-pressure water jets).
- Cut-off: Separate the individual cast parts from the central runner system.
- Finishing: Perform any necessary grinding or finishing operations to remove gate stubs and achieve the final desired surface finish.
- Hot Isostatic Pressing (HIP): For critical applications, HIP can be used to close any internal microporosity, thereby improving fatigue life and mechanical properties.[6][15]



Post-Casting Heat Treatment

Heat treatment is essential for developing the desired mechanical properties in UNS N07041 by controlling the precipitation of strengthening phases (γ ').[16] The following protocol is specific to the cast form of the alloy.

Heat Treatment Logical Relationship



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Caption: Heat Treatment Pathway for Cast UNS N07041.

Detailed Protocol



Protocol 4: Heat Treatment for Cast UNS N07041

- Solution Treatment (Two-Stage):
 - Stage 1: Heat the casting to 1120°C and hold for 30 minutes. Cool in air. This step helps to dissolve coarse gamma prime phases that may have formed during solidification.
 - Stage 2: Heat the casting to 1065°C and hold for 3 hours. Cool in air. This step further homogenizes the microstructure.
- Age Hardening (Precipitation Hardening):
 - Heat the solution-treated casting to 900°C and hold for 4 hours.
 - Cool in air. This final step precipitates a fine, uniform distribution of the γ' phase throughout the matrix, which is the primary strengthening mechanism in this alloy.

Source for heat treatment parameters:[3]

Quality Control and Inspection

After heat treatment, all components should undergo rigorous quality inspection. This typically includes:

- Dimensional Analysis: To ensure conformity to design specifications.
- Non-Destructive Testing (NDT): Including X-ray radiography to detect internal defects like porosity and inclusions, and fluorescent penetrant inspection for surface cracks.
- Mechanical Testing: Tensile testing and hardness measurements should be performed on representative samples from each batch to verify that the material meets the required mechanical property specifications.[17]

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